

articaine versus lidocaine efficacy meta-analysis

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Compound Focus: Articaine

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Efficacy and Safety Data Summary

The following table consolidates quantitative findings from recent research, providing a clear comparison between **articaine** and lidocaine.

Aspect	Articaine	Lidocaine	Significance & Context
Overall Anesthetic Success (OR) [1]	2.17 times higher odds	Baseline (OR=1)	OR: 2.17, 95% CI: 1.50-3.15, P < 0.0001
Mandibular Block Success (OR) [1]	1.50 times higher odds	Baseline (OR=1)	OR: 1.50, 95% CI: 1.14-1.98, P = 0.004
Infiltration Success (OR) [1]	2.78 times higher odds	Baseline (OR=1)	OR: 2.78, 95% CI: 1.61-4.79, P = 0.0002
Anesthetic Duration [2]	~217.5 minutes	~169.0 minutes	P = 0.001; measured for orthodontic extractions
Pain Control (VAS Score) [2]	1.07 mean score	1.53 mean score	P = 0.001; lower score indicates less pain

Aspect	Articaine	Lidocaine	Significance & Context
Post-procedure Pain [3]	Significantly less	-	SMD = 0.37, P = 0.013
Adverse Events [3] [1]	No major difference from lidocaine	No major difference from articaine	No significant difference in occurrence

Detailed Experimental Protocols

For researchers to critically evaluate or replicate these findings, understanding the underlying study designs is essential.

- **Meta-Analysis of Anaesthetic Success:** A 2021 systematic review and meta-analysis aimed to determine if **articaine** is as safe and efficacious as lidocaine for routine dental treatment [1]. The researchers conducted database searches in Medline, Scopus, Emcare, and the Cochrane Central Register of Controlled Trials. They included only randomized controlled trials (RCTs) in English that compared 4% **articaine** with 2% lidocaine. **The primary outcome measure was "anaesthetic success,"** a binary outcome defined per the criteria of each included study, often as the ability to complete a dental procedure without patient-reported pain. Data were pooled using a random-effects model in Cochrane Review Manager software to calculate odds ratios (ORs) with 95% confidence intervals (CIs) [1].
- **Split-Mouth Study on Duration & Pain:** A 2023 split-mouth comparative study specifically investigated the duration of action and pain control for orthodontic premolar extractions [2]. The study involved 50 patients requiring bilateral extractions.
 - **Intervention:** Each patient received both anesthetics—4% **articaine** on one side and 2% lidocaine on the contralateral side—acting as their own control.
 - **Blinding:** The anesthetic cartridges were masked with colored tape, and neither the patient nor the surgeon knew which anesthetic was being administered.
 - **Outcome Measurement:**
 - **Duration:** Measured from the attainment of pulpal anesthesia (confirmed by an electric pulp tester) until the patient subjectively reported the return of sensation.
 - **Pain Control:** Assessed immediately after extraction using a patient-reported 5-point Visual Analogue Scale (VAS).

- **Analysis:** A student's paired t-test was used to compare the means between the two groups within the same patients [2].

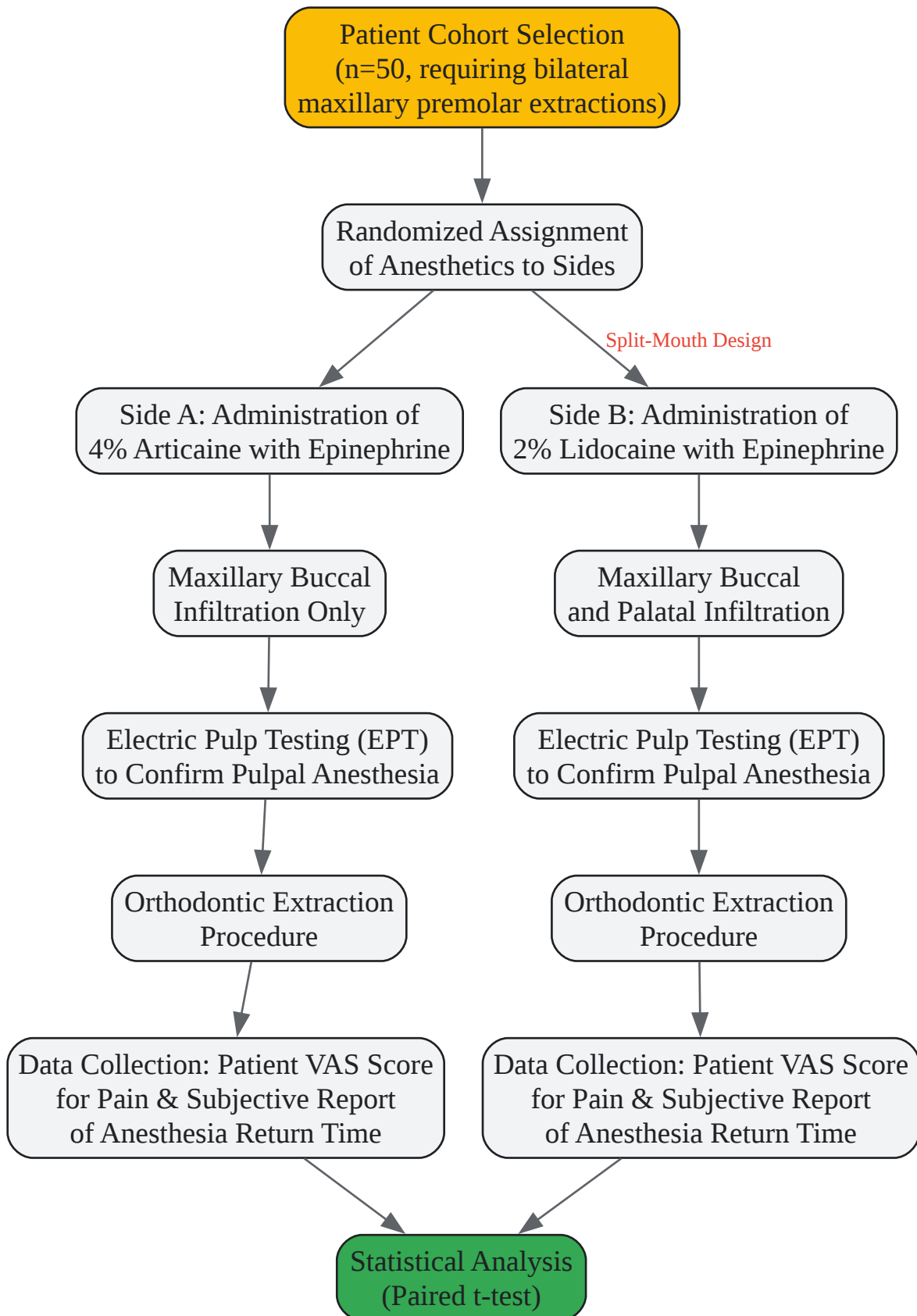
Mechanisms of Action and Neurotoxicity

While both drugs share a primary mechanism, their structural differences influence their pharmacological profile.

- **Mechanism of Action:** Both **articaine** and lidocaine are amide-type local anesthetics. They produce anesthesia by **reversibly blocking voltage-gated sodium channels** on neuronal membranes. This binding inhibits the influx of sodium ions, preventing the initiation and conduction of nerve impulses [4] [5]. **Articaine's** distinct structure features a **thiophene ring** (instead of a benzene ring) and an **ester group**. The thiophene ring increases lipid solubility, potentially facilitating better diffusion through nerve sheaths and lipid membranes [4] [1].
- **Neurotoxicity Profile (In Vitro Evidence):** Concerns have been raised about a potential link between 4% **articaine** and post-operative paresthesia. However, a 2018 laboratory study on human neural (SH-SY5Y) cells compared the neurotoxic effects of clinical formulations of both drugs. The study measured cell viability and the reversibility of nerve conduction block. Contrary to some clinical concerns, the results indicated that **articaine was not more neurotoxic than lidocaine in this model**. Lidocaine, in its pure form, showed a more significant reduction in cell survival and a greater residual block on cellular responsiveness after the drug was washed out [6].

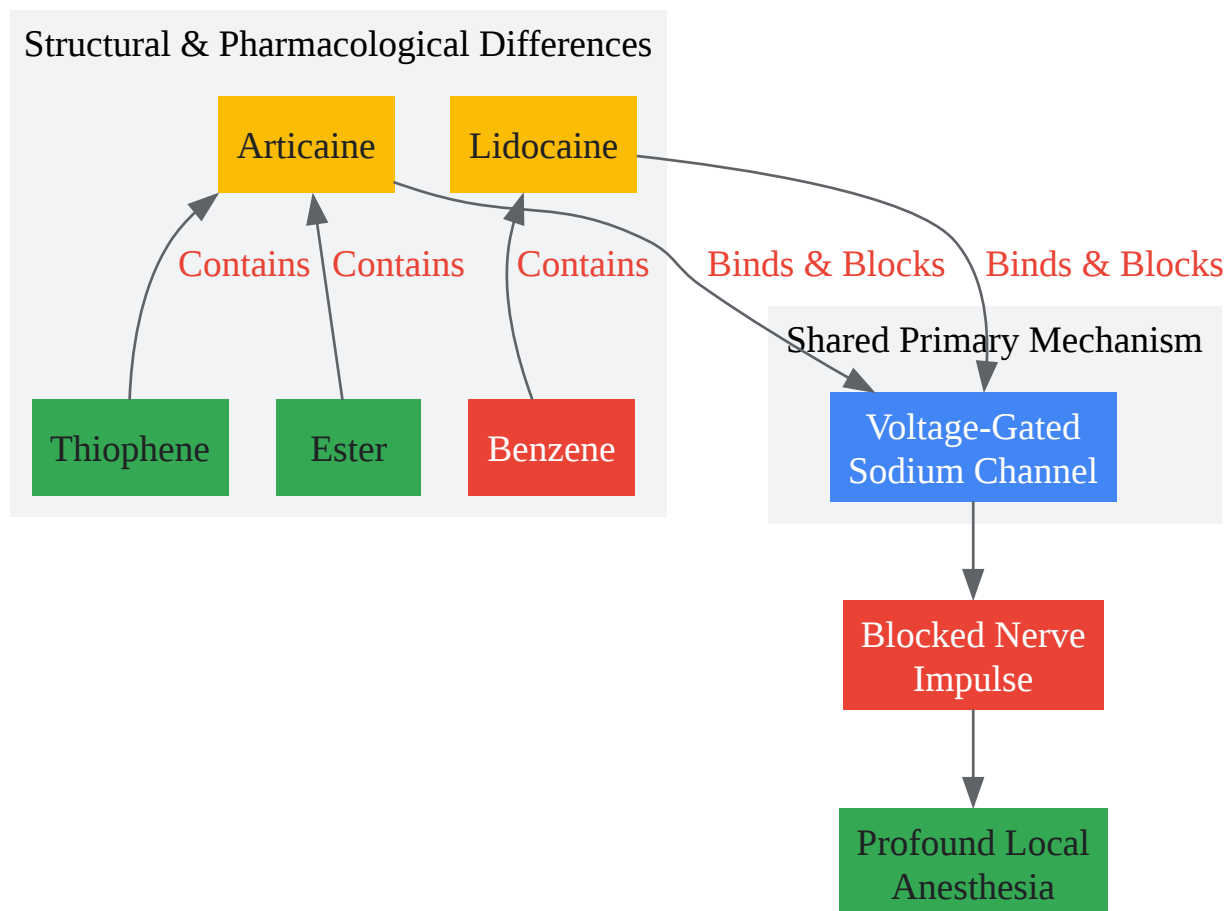
Key Experimental Workflows

The split-mouth study design provides a robust method for direct comparison, with its workflow visualized below.



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The molecular structures of **articaine** and lidocaine account for their differing pharmacological profiles, as illustrated in the following diagram of their mechanism.



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References

1. in dentistry: an overview of the evidence and Articaine - meta ... analysis [nature.com]
2. Comparison of the Efficacy Between Articaine and ... [pmc.ncbi.nlm.nih.gov]

3. Anaesthetic efficacy of articaine in... versus lidocaine [pubmed.ncbi.nlm.nih.gov]
4. Articaine: a review of its use for local and regional anesthesia [pmc.ncbi.nlm.nih.gov]
5. Lidocaine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
6. Effects of Lidocaine and Articaine on Neuronal Survival ... [pmc.ncbi.nlm.nih.gov]

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